

Storage conditions to prevent 15(S)-Latanoprost degradation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15(S)-Latanoprost

Cat. No.: B7803858

[Get Quote](#)

Technical Support Center: 15(S)-Latanoprost

This technical support center provides guidance for researchers, scientists, and drug development professionals on the optimal storage conditions to prevent the degradation of **15(S)-Latanoprost**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for unopened **15(S)-Latanoprost** ophthalmic solutions?

A1: Unopened bottles of Latanoprost ophthalmic solution should be stored under refrigeration at 2°C to 8°C (36°F to 46°F).[1][2] During shipment, the container may be maintained at temperatures up to 40°C (104°F) for a period not exceeding 8 days.[1][3]

Q2: How should I store **15(S)-Latanoprost** solution after opening the container?

A2: Once opened, the solution can be stored at room temperature, up to 25°C (77°F), for up to 6 weeks.[1][2] It is advisable to protect the solution from light.[3]

Q3: What are the primary factors that cause **15(S)-Latanoprost** degradation?

A3: The primary factors contributing to Latanoprost degradation are exposure to elevated temperatures, light (especially UV radiation), and extreme pH conditions.[4][5][6][7] Oxidation is also a significant factor in its degradation.[6][7]

Q4: What are the common degradation products of Latanoprost?

A4: Common degradation products include latanoprost acid (formed by hydrolysis of the isopropyl ester), 15-keto-latanoprost (an oxidation product), and the 15-epi-diastereomer.[8][9] Under forced degradation conditions, other impurities can also form.[10]

Q5: Can **15(S)-Latanoprost** be stored in plastic containers?

A5: Latanoprost is highly lipophilic and can be absorbed into plastic containers, which may lead to a decrease in the effective concentration of the drug.[7][9] It is typically supplied in low-density polyethylene bottles.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of Latanoprost stock solution due to improper storage.	Verify that the stock solution has been stored at the recommended temperature (2-8°C for unopened vials, up to 25°C for opened vials for a limited time) and protected from light. Prepare fresh dilutions for each experiment.
Loss of biological activity	Formation of inactive degradation products.	Analyze the purity of the Latanoprost sample using a validated analytical method like HPLC to check for the presence of degradation products such as latanoprost acid or 15-keto-latanoprost.[8]
Precipitation in the solution	Mixing with incompatible solutions, such as those containing thimerosal.	Avoid mixing Latanoprost solutions with eye drops containing thimerosal. If multiple ophthalmic drugs are being used, they should be administered at least five minutes apart.[3]
Discoloration of the solution	Photo-degradation or oxidation.	Discard the solution if any discoloration is observed. Ensure the solution is always stored in a light-protected container.

Quantitative Data on Latanoprost Stability

Table 1: Effect of Temperature on Latanoprost Stability

Temperature	Time for 10% Degradation (t90)	Stability Notes	Reference
4°C	Stable for at least 30 days	Recommended storage for unopened vials.	[4][5]
25°C	Stable for at least 30 days	Suitable for opened vials for up to 6 weeks.	[4][5]
37°C	Degradation rate of 0.15 µg/mL/day	Measurable degradation observed.	
50°C	8.25 days	Significant thermal degradation.	[4][5]
70°C	1.32 days	Rapid thermal degradation.	[4][5]

Table 2: Effect of Light on Latanoprost Stability

Light Source	Exposure Duration	Observation	Reference
Ultraviolet A (UVA)	4 hours	Less effective in causing degradation compared to UVB.	[4][5]
Ultraviolet B (UVB)	4 hours	Caused rapid degradation of Latanoprost.	[4][5]

Experimental Protocols

Protocol: Stability Assessment of Latanoprost using High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general procedure for assessing the stability of Latanoprost under various stress conditions.

1. Objective: To quantify the concentration of Latanoprost and its degradation products over time under specific storage conditions (e.g., elevated temperature, light exposure).

2. Materials:

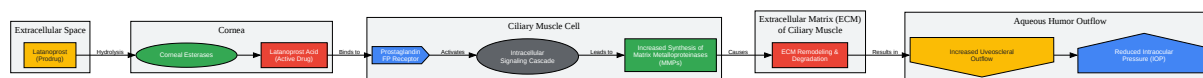
- Latanoprost standard
- Latanoprost sample solution
- HPLC grade acetonitrile
- Phosphate buffer (e.g., 0.05 M, pH 3.0)
- Reversed-phase C18 column (e.g., 250 x 4.6 mm)
- HPLC system with a UV detector
- Temperature-controlled incubator
- UV light source

3. Method:

- Sample Preparation:
 - Prepare a stock solution of Latanoprost in a suitable solvent (e.g., methyl acetate).
 - Prepare working solutions by diluting the stock solution to a known concentration (e.g., 50 µg/mL) with an appropriate buffer.
- Stress Conditions:
 - Thermal Stress: Store sample vials in incubators at various temperatures (e.g., 4°C, 25°C, 50°C, 70°C).[\[4\]](#)[\[5\]](#)
 - Photolytic Stress: Expose sample vials to a controlled UV light source (e.g., UVA and UVB) for a defined period.[\[4\]](#)[\[5\]](#)

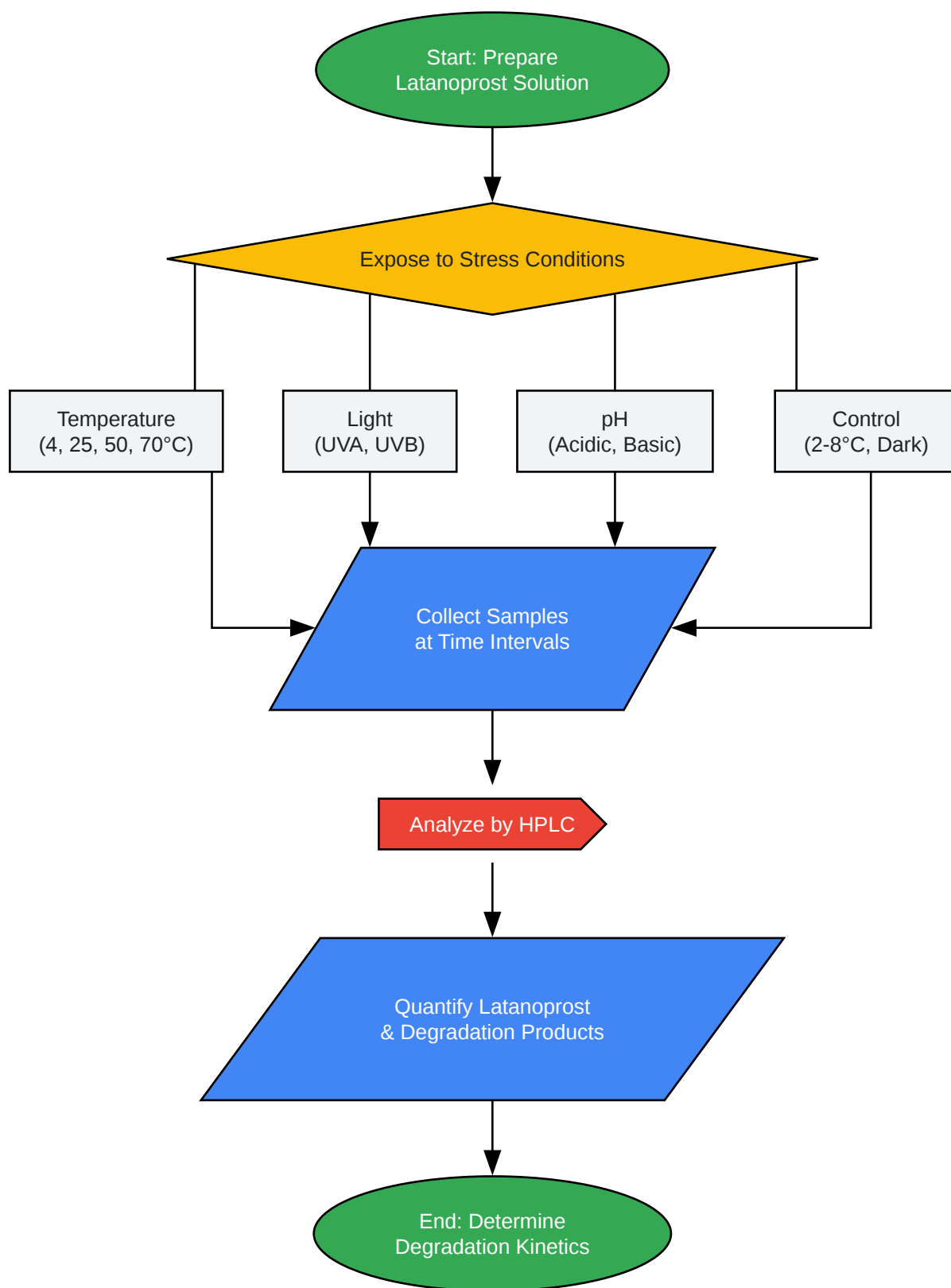
- Control: Store control vials at the recommended storage condition (2-8°C) and protected from light.
- HPLC Analysis:
 - Set up the HPLC system with a C18 column.
 - Prepare the mobile phase, for example, a mixture of acetonitrile and phosphate buffer (e.g., 60:40 v/v).
 - Set the flow rate (e.g., 1.0 mL/min) and the column temperature (e.g., 25°C).
 - Set the UV detector to a wavelength of 210 nm.
 - At specified time intervals, withdraw an aliquot from each stressed and control sample.
 - Inject a fixed volume (e.g., 20 µL) of each sample into the HPLC system.
 - Record the chromatograms and determine the peak area of Latanoprost and any degradation products.
- Data Analysis:
 - Create a standard curve by injecting known concentrations of the Latanoprost standard.
 - Calculate the concentration of Latanoprost remaining in each sample at each time point using the standard curve.
 - Plot the concentration of Latanoprost versus time for each stress condition to determine the degradation kinetics.

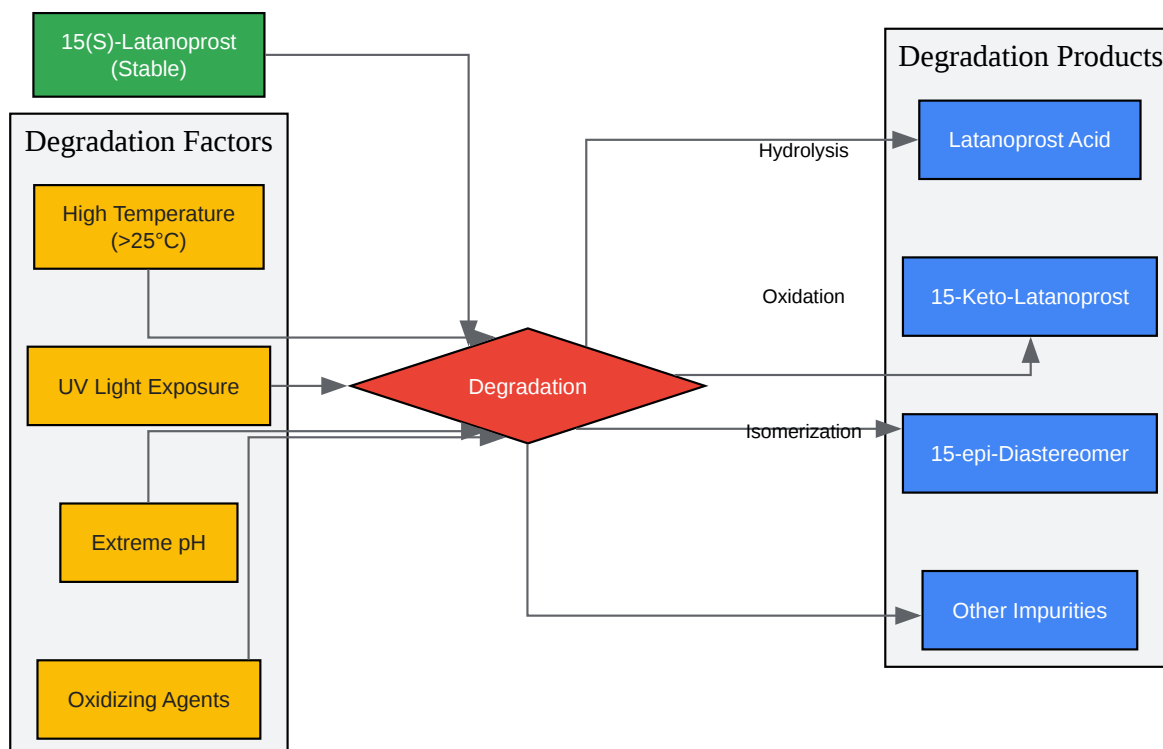
Visualizations



[Click to download full resolution via product page](#)

Caption: Latanoprost signaling pathway for intraocular pressure reduction.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Pharmacological profiles of latanoprost (Xalatan), a novel anti-glaucoma drug] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Prostaglandin FP receptor antagonists: discovery, pharmacological characterization and therapeutic utility - PMC [pmc.ncbi.nlm.nih.gov]
- 3. droracle.ai [droracle.ai]

- 4. Update on the Mechanism of Action of Topical Prostaglandins for Intraocular Pressure Reduction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Latanoprost as a new horizon in the medical management of glaucoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- 8. immune-system-research.com [immune-system-research.com]
- 9. Effects of prostaglandins on the aqueous humor outflow pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Storage conditions to prevent 15(S)-Latanoprost degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7803858#storage-conditions-to-prevent-15-s-latanoprost-degradation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

